

# A Technical Guide to Carboplatin-d4: Suppliers and Quality Specifications

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## Compound of Interest

Compound Name: Carboplatin-d4

Cat. No.: B15143148

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This in-depth technical guide provides a comprehensive overview of **Carboplatin-d4**, a deuterated analog of the widely used anticancer agent Carboplatin. This document details available suppliers, their quality specifications, and typical analytical methodologies for quality control, serving as a vital resource for researchers, scientists, and professionals in drug development. **Carboplatin-d4** is primarily utilized as an internal standard for the quantification of Carboplatin in various biological matrices by mass spectrometry.

## Prominent Suppliers of Carboplatin-d4

A number of reputable chemical suppliers offer **Carboplatin-d4** for research and development purposes. The following table summarizes some of the key suppliers and their contact information.

Supplier	Website
LGC Standards	lgcstandards.com
Simson Pharma Limited	simsonpharma.com[1]
Cayman Chemical	caymanchem.com[2]
Clearsynth	clearsynth.com[3]
MedchemExpress	medchemexpress.com[4]
Santa Cruz Biotechnology	scbt.com[5][6]
Axios Research	axiosresearch.com[7]
Pharmaffiliates	pharmaffiliates.com[8]

## Quality Specifications

The quality of **Carboplatin-d4** is critical for its application as an internal standard. Suppliers typically provide a Certificate of Analysis (CoA) detailing the purity and identity of the compound. Key quality specifications from various suppliers are summarized below.

Supplier	Purity Specification	Isotopic Enrichment	Molecular Formula	Molecular Weight ( g/mol )
LGC Standards	>95% (HPLC)[9]	Not Specified	Not Specified	Not Specified
Cayman Chemical	Not Specified	≥99% deuterated forms (d1-d4)[10]	C6H8D4N2O4Pt[10]	375.3[10]
Santa Cruz Biotechnology	98%[5][6]	Not Specified	C6H8D4N2O4Pt[5]	375.27[5]
Pharmaffiliates	Not Specified	Not Specified	C6H8D4N2O4Pt[8]	375.27[8]

## Experimental Protocols for Quality Control

Ensuring the quality of **Carboplatin-d4** involves a series of analytical tests. While specific protocols are proprietary to each supplier, the general methodologies are outlined below.

#### 1. Identity Confirmation:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:  $^1\text{H}$ -NMR and  $^{13}\text{C}$ -NMR are used to confirm the chemical structure of **Carboplatin-d4**. The absence of signals at specific chemical shifts corresponding to the deuterated positions confirms successful labeling.
- Mass Spectrometry (MS): High-resolution mass spectrometry is employed to determine the accurate mass of the molecule, confirming its elemental composition. The isotopic distribution pattern will also confirm the presence and extent of deuterium labeling.

#### 2. Purity Assessment:

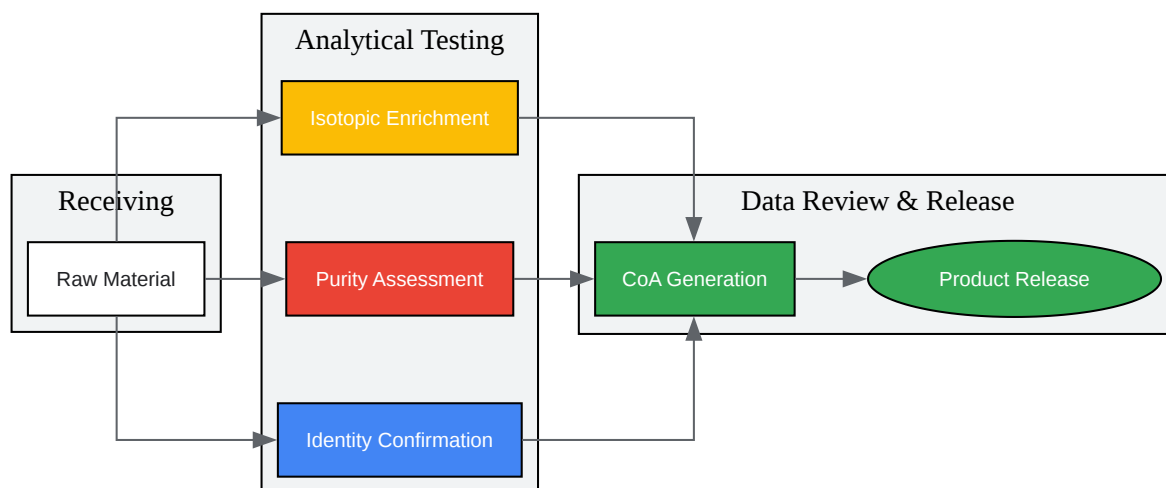
- High-Performance Liquid Chromatography (HPLC): HPLC with UV or MS detection is the primary method for determining the chemical purity of **Carboplatin-d4**. A typical method would involve a C18 column with a gradient elution of water and acetonitrile containing a small amount of a modifying agent like formic acid.
- Elemental Analysis: Combustion analysis can be used to determine the percentage of carbon, hydrogen, and nitrogen, which should align with the theoretical values for the molecular formula.

#### 3. Isotopic Enrichment Determination:

- Mass Spectrometry (MS): The isotopic enrichment is determined by analyzing the mass spectrum of the compound. The relative intensities of the peaks corresponding to the unlabeled (d0) and deuterated (d1-d4) species are used to calculate the percentage of the d4-labeled compound.

## Experimental Workflow for Quality Control

The following diagram illustrates a typical workflow for the quality control of a batch of **Carboplatin-d4**.

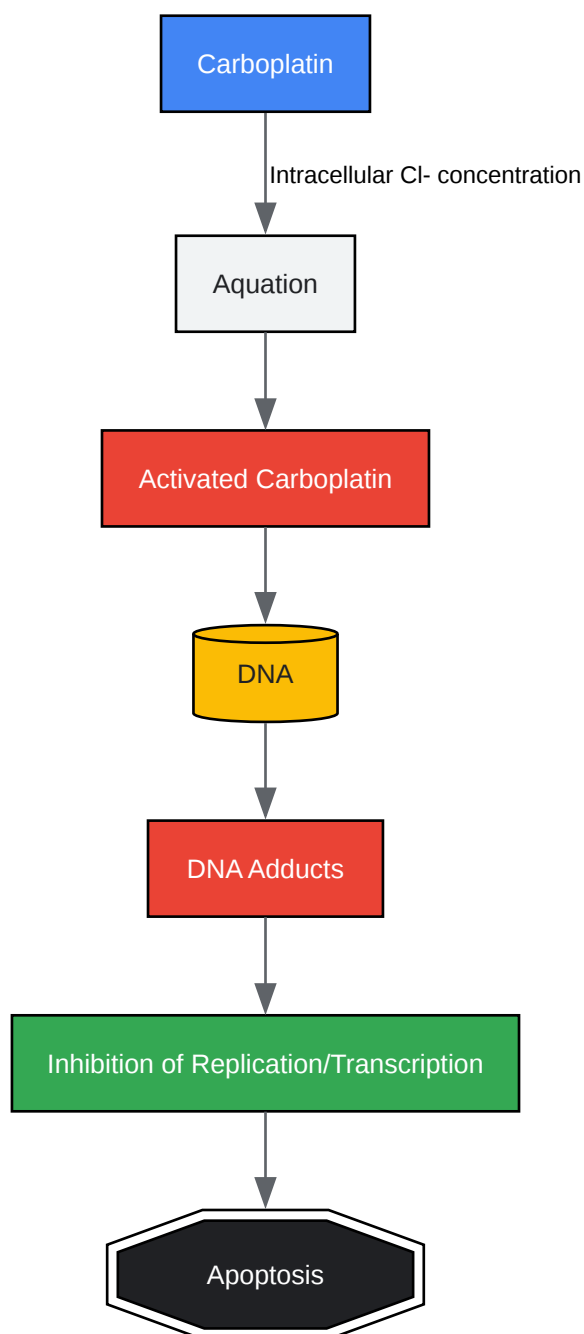


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Caption: Quality control workflow for **Carboplatin-d4**.

## Signaling Pathway (Illustrative)

While **Carboplatin-d4** itself is not pharmacologically active in the same way as its non-deuterated counterpart, it is essential to understand the mechanism of action of Carboplatin to appreciate its use in research. Carboplatin exerts its cytotoxic effects by forming DNA adducts, leading to the inhibition of DNA replication and transcription, ultimately inducing apoptosis.



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Caption: Simplified signaling pathway of Carboplatin's action.

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## References

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